

Application Notes and Protocols for 5-O-Methylnaringenin Analytical Standards

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Compound of Interest

Compound Name: 5-O-Methylnaringenin

Cat. No.: B122524

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These application notes provide detailed protocols for the development of analytical standards for **5-O-Methylnaringenin**, a derivative of the naturally occurring flavonoid, naringenin. This document is intended for researchers, scientists, and professionals involved in drug development and natural product analysis.

Introduction

5-O-Methylnaringenin is a methylated flavanone that has garnered interest for its potential biological activities. As a derivative of naringenin, it is crucial to establish robust analytical methods to ensure the quality, purity, and potency of this compound for research and development purposes. These notes provide comprehensive protocols for the analysis of **5-O-Methylnaringenin** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). Additionally, information on its physicochemical properties and potential signaling pathways, largely inferred from its parent compound naringenin, is presented.

Physicochemical and Analytical Data

A summary of the key physicochemical and analytical parameters for **5-O-Methylnaringenin** is provided below. Data for the parent compound, naringenin, is also included for comparative purposes.

Table 1: Physicochemical Properties

Property	5-O-Methylnaringenin	Naringenin
Molecular Formula	C ₁₆ H ₁₄ O ₅ [1][2]	C ₁₅ H ₁₂ O ₅ [3]
Molecular Weight	286.28 g/mol [1][2]	272.26 g/mol [3]
CAS Number	61775-19-7[2]	67604-48-2[3]
Appearance	Expected to be a crystalline solid	Crystalline solid[3]
Solubility	Soluble in organic solvents like ethanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.[3]	Soluble in methanol, isopropanol, ethyl acetate; sparingly soluble in water.[4][5]

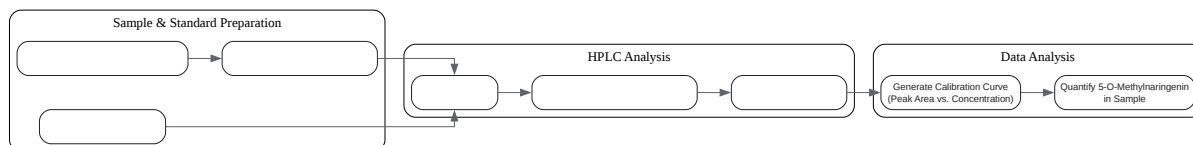
Table 2: Chromatographic and Mass Spectrometric Data

Parameter	5-O-Methylnaringenin	Naringenin
HPLC Retention Time	To be determined based on the provided protocol.	Varies based on method.
UPLC-MS/MS Precursor Ion ([M+H] ⁺)	m/z 287.0914[1]	m/z 273
UPLC-MS/MS Product Ions (from [M+H] ⁺)	167.0344, 152.0109, 124.0159, 119.0495, 91.0551[1]	To be determined based on fragmentation of naringenin.
UV max (in Methanol)	To be determined.	289 nm

Experimental Protocols

High-Performance Liquid Chromatography (HPLC-UV) Method

This protocol describes a method for the routine analysis and quantification of **5-O-Methylnaringenin**.

Workflow for HPLC-UV Analysis of **5-O-Methylnaringenin**

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Caption: Workflow for the HPLC-UV analysis of **5-O-Methylnaringenin**.

3.1.1. Materials and Reagents

- **5-O-Methylnaringenin** reference standard
- HPLC grade methanol
- HPLC grade acetonitrile
- HPLC grade water
- Formic acid, analytical grade
- 0.22 µm syringe filters

3.1.2. Instrumentation

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5 µm)

3.1.3. Chromatographic Conditions

- Mobile Phase: Acetonitrile:Water with 0.1% Formic Acid (60:40, v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 25 °C
- Injection Volume: 10 µL
- Detection Wavelength: 288 nm (based on naringenin, to be optimized)

3.1.4. Standard Preparation

- Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **5-O-Methylnaringenin** in 10 mL of methanol.
- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 µg/mL to 100 µg/mL.

3.1.5. Sample Preparation

- Accurately weigh and dissolve the sample containing **5-O-Methylnaringenin** in the mobile phase to obtain a concentration within the calibration range.
- Filter the solution through a 0.22 µm syringe filter before injection.

3.1.6. Method Validation Parameters

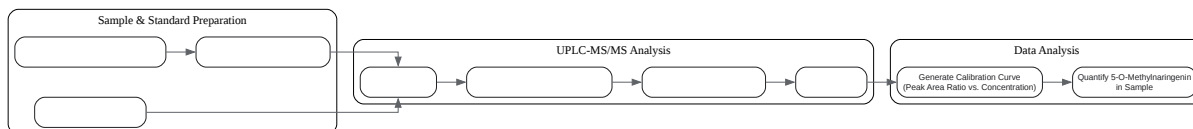
Table 3: HPLC-UV Method Validation Parameters

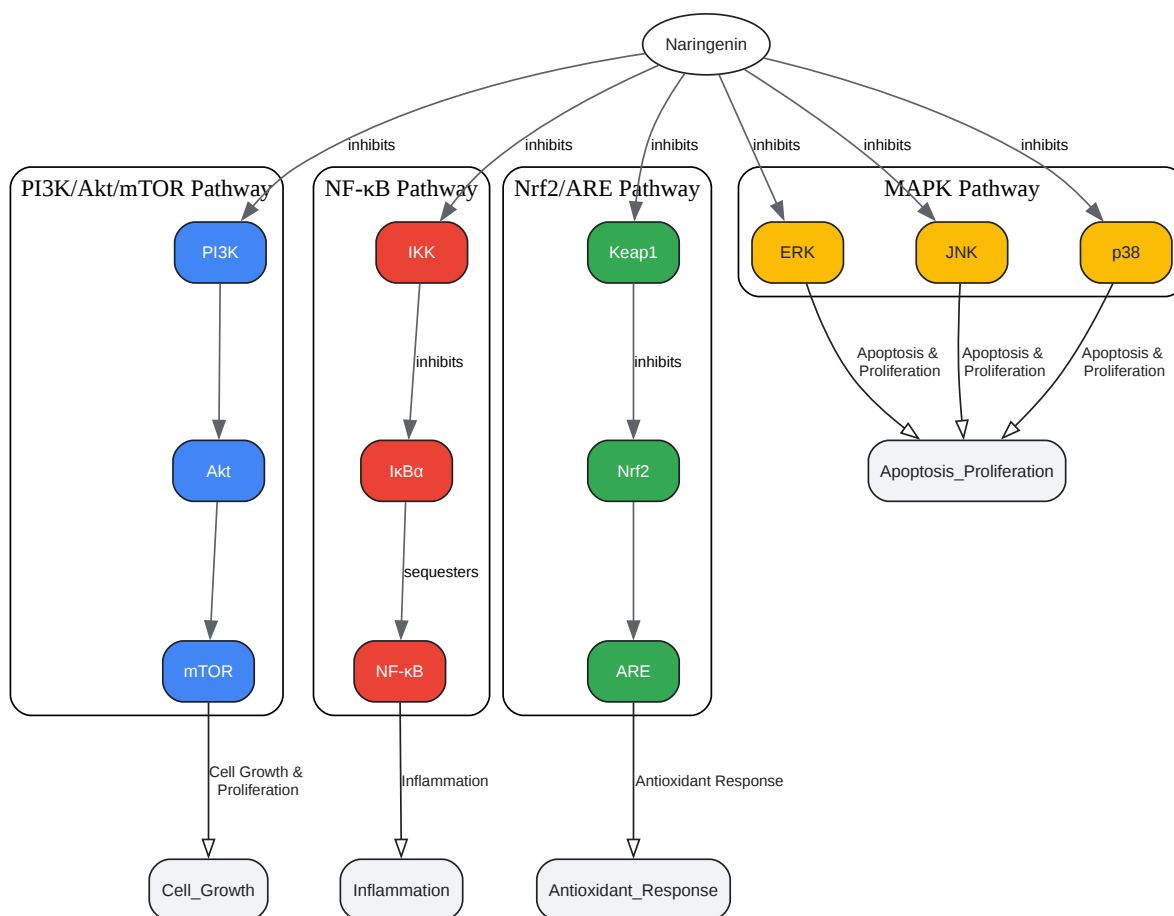
Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.999
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	$\leq 2\%$
Limit of Detection (LOD)	To be determined (Signal-to-Noise ratio of 3:1)
Limit of Quantification (LOQ)	To be determined (Signal-to-Noise ratio of 10:1)
Specificity	No interfering peaks at the retention time of the analyte.

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) Method

This protocol provides a highly sensitive and selective method for the identification and quantification of **5-O-Methylnaringenin**.

Workflow for UPLC-MS/MS Analysis of **5-O-Methylnaringenin**





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